

Ethyl alpha-bromophenylacetate molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl alpha-bromophenylacetate*

Cat. No.: *B129744*

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An In-depth Technical Guide to Ethyl α -Bromophenylacetate

This guide provides comprehensive information regarding the physicochemical properties and relevant experimental data for ethyl α -bromophenylacetate, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data Summary

The fundamental molecular properties of ethyl α -bromophenylacetate are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	References
Molecular Formula	$C_{10}H_{11}BrO_2$	[1] [2] [3] [4] [5]
Molecular Weight	243.10 g/mol	[1] [4] [5] [6]
Alternate Molecular Weight	243.097 g/mol	[2] [3]
CAS Number	2882-19-1	[2] [3] [4] [6]
IUPAC Name	ethyl 2-bromo-2-phenylacetate	[1]
Synonyms	Ethyl bromophenylacetate, Benzeneacetic acid, α -bromo-, ethyl ester	[1] [2] [3] [4]
Density	1.389 g/mL at 25 °C	[6] [7]
Boiling Point	89-92 °C at 0.9 mmHg	[7]
Refractive Index	$n_{20}/D > 1.5390$	[7]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of ethyl α -bromophenylacetate are critical for its application in research and development. Below are representative experimental protocols.

Synthesis of Ethyl α -Bromophenylacetate via Hell-Volhard-Zelinsky Reaction

This protocol outlines a common laboratory-scale synthesis of ethyl α -bromophenylacetate.

- Materials:
 - Ethyl phenylacetate
 - N-Bromosuccinimide (NBS)
 - Azobisisobutyronitrile (AIBN) (catalyst)
 - Carbon tetrachloride (CCl_4) (solvent)

- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, dropping funnel, heating mantle, separatory funnel, rotary evaporator.

- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve ethyl phenylacetate in carbon tetrachloride.
 - Add a catalytic amount of AIBN to the solution.
 - Heat the mixture to reflux.
 - Slowly add a solution of N-Bromosuccinimide in CCl_4 through the dropping funnel.
 - Continue refluxing until the reaction is complete (monitored by TLC or GC).
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove succinimide.
 - Wash the filtrate with a saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield crude ethyl α -bromophenylacetate.
 - Purify the crude product by vacuum distillation.

Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

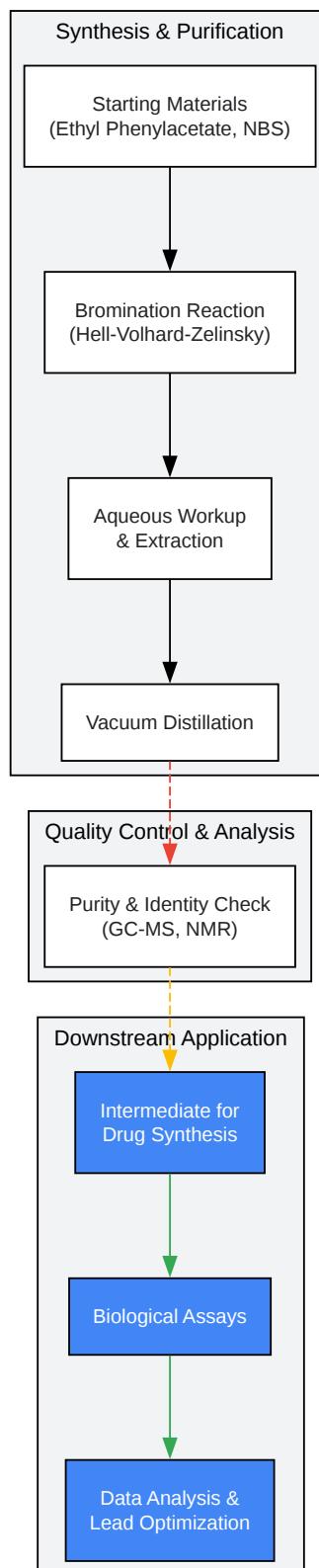
This protocol describes the analysis of ethyl α -bromophenylacetate purity and identity.

- Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column (e.g., HP-5ms).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Sample Preparation:
 - Prepare a 1 mg/mL solution of the synthesized ethyl α -bromophenylacetate in dichloromethane.
 - Inject 1 μ L of the solution into the GC-MS system.
- Data Analysis:
 - The retention time of the major peak is compared with a known standard.
 - The mass spectrum is analyzed for the characteristic molecular ion peak and fragmentation pattern to confirm the structure.

Workflow and Logical Relationships

The following diagram illustrates a typical workflow for the synthesis and subsequent utilization of ethyl α -bromophenylacetate in a research context, such as in the development of novel therapeutic agents.



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Caption: Workflow from synthesis to application of ethyl α -bromophenylacetate.

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